

triflumizole storage stability in analytical samples

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Triflumizole

CAS No.: 68694-11-1

Cat. No.: S606805

Get Quote

Storage Stability of Triflumizole

The European Food Safety Authority (EFSA) review provides a clear statement on the storage stability of **triflumizole** and its metabolites, which is crucial for ensuring the reliability of analytical results [1].

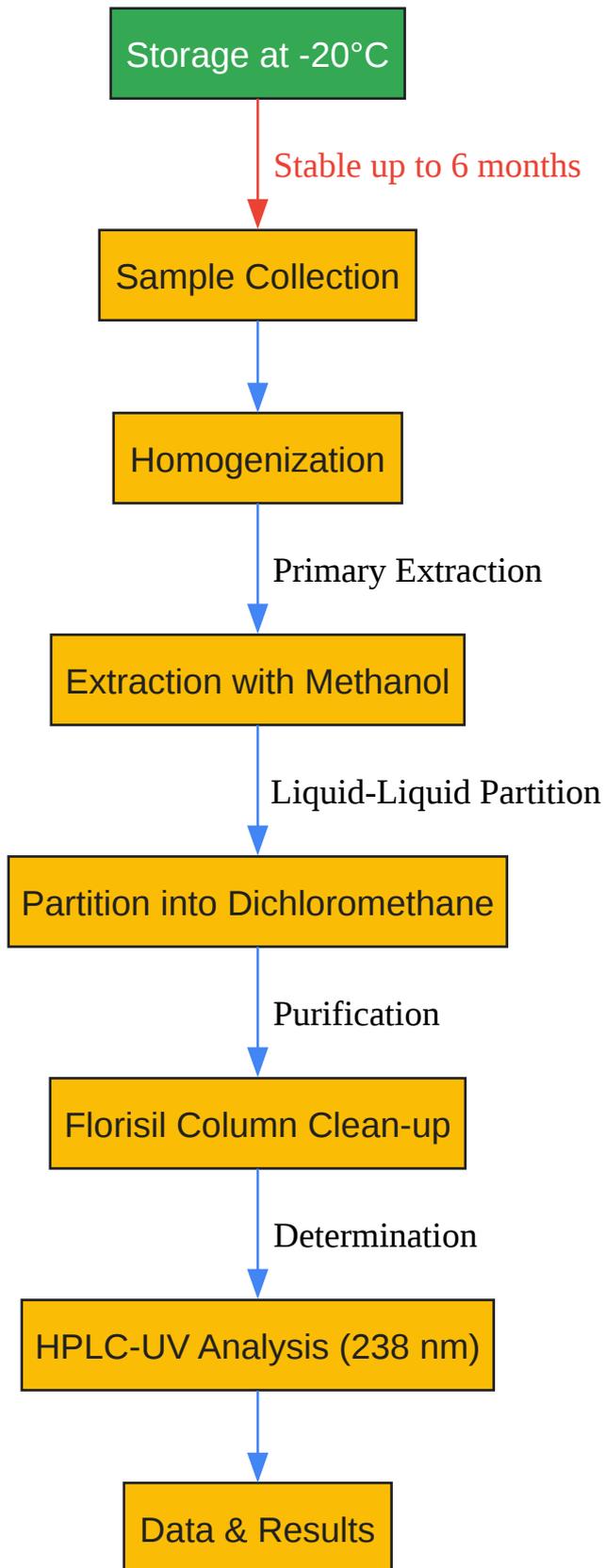
Aspect	Details
Analyte Stability	Triflumizole and the metabolites FM-6-1 , FD-2-1 , and FA-1-1 are stable under frozen conditions [1].
Recommended Condition	-20 °C [1].
Demonstrated Duration	At least 6 months in high acid and high water content commodities [1].

Related Analytical Methods

The storage stability data is supported by proven analytical procedures for determining **triflumizole** residues. The following table summarizes a common method used in the scientific literature [2] [3] [4].

Step	Description
Extraction	Samples are homogenized and extracted with methanol [2] [3] [4].
Liquid-Liquid Partitioning	The extract is partitioned into dichloromethane (methylene chloride) to transfer the analytes to an organic phase [2] [4].
Clean-up	The extract is cleaned up using a solid-phase column, typically packed with Florisil , to remove interfering co-extractives [2] [4].
Analysis & Detection	Determination is performed by HPLC with UV detection at a wavelength of 238 nm [2] [4].

The workflow below illustrates the general steps for sample preparation and analysis of **triflumizole** residues.



[Click to download full resolution via product page](#)

Frequently Asked Questions

Q: What is the enforcement residue definition for triflumizole in fruit crops? A: For compliance monitoring within the EU, the residue definition is the **sum of triflumizole and its main metabolite FM-6-1**, expressed as **triflumizole** [1].

Q: What is the typical limit of detection (LOD) for these analytical methods? A: The methods described have excellent sensitivity, with a typical LOD of **0.01 to 0.02 mg/kg** (ppm) [2] [3] [4].

Q: Are commercial analytical standards for triflumizole available? A: Yes, analytical standards for **triflumizole** and its metabolite FM-6-1 are commercially available, which are necessary for calibration and quality control [1] [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Review of the existing maximum residue levels ... [pmc.ncbi.nlm.nih.gov]
2. Analysis of Residual Triflumizole, an Imidazole Fungicide ... [pmc.ncbi.nlm.nih.gov]
3. Analytical Method for the Residues of Triflumizole ... [link.springer.com]
4. Residue analysis of triflumizole and its metabolite in crops ... [sciencedirect.com]
5. Triflumizole PESTANAL , analytical standard 68694-11-1 [sigmaaldrich.com]

To cite this document: Smolecule. [triflumizole storage stability in analytical samples]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b606805#triflumizole-storage-stability-in-analytical-samples>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com